Spectroscopic Analysis of Sulfanilic Acid Monohydrate: A Technical Guide

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Compound of Interest

Compound Name:	*Sulfanilic acid monohydrate*
CAS No.:	*6101-32-2*
Cat. No.:	*B3274547*

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This technical guide provides an in-depth overview of the spectroscopic data for **sulfanilic acid monohydrate**, focusing on Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy. It is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry, offering detailed data, experimental protocols, and a visual representation of the analytical workflow.

Introduction

Sulfanilic acid (4-aminobenzenesulfonic acid) is an important intermediate in the synthesis of various organic dyes, pharmaceuticals, and other organic compounds. In its solid form, it often exists as a monohydrate. Accurate spectroscopic characterization is crucial for its identification, purity assessment, and structural elucidation. This guide presents key ^{1}H NMR, ^{13}C NMR, and IR spectroscopic data for **sulfanilic acid monohydrate**, along with generalized experimental protocols for data acquisition.

Spectroscopic Data

The following sections present the nuclear magnetic resonance and infrared spectroscopic data for sulfanilic acid. The data is presented in tabular format for clarity and ease of

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comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The chemical shifts are dependent on the solvent used.

^{1}H NMR Data

Chemical Shift (ppm)	Multiplicity	Assignment	Solvent
7.586	Doublet	H-2, H-6	D_2O
6.853	Doublet	H-3, H-5	D_2O
7.49	Doublet	H-2, H-6	DMSO-d6
6.64	Doublet	H-3, H-5	DMSO-d6
5.89	Singlet	NH_2, SO_3H	DMSO-d6

^{13}C NMR Data[1]

Chemical Shift (ppm)	Assignment	Solvent
152.46	C-4	D_2O
134.89	C-1	D_2O
129.75	C-3, C-5	D_2O
118.11	C-2, C-6	D_2O

Note: The data in D_2O is for sulfanilic acid at pH 7.4 and 298K, which exists as the zwitterion.[1] The amino and sulfonic acid protons are not typically observed in D_2O due to exchange with the solvent. In DMSO-d6, these labile protons are observed as a broad singlet.

Infrared (IR) Spectroscopy

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IR spectroscopy provides information about the functional groups present in a molecule. The following table summarizes the key IR absorption bands for sulfanilic acid.

Wavenumber (cm^{-1})	Intensity	Assignment
3300-2200	Broad, Intense	O-H stretch (from water and SO_3H), N-H stretch (from NH_3^+)
2855	-	C-H symmetric and antisymmetric vibrations
1639, 1572	-	NH_2 bending
1490	-	Benzene ring C=C stretching
1150-1250	Strong	S=O asymmetric stretching
1000-1100	Strong	S=O symmetric stretching
686	-	C-S stretching

The broad and intense band between 2200 and 3300 cm^{-1} is characteristic of the zwitterionic form of sulfanilic acid and the presence of water of hydration.[2]

Experimental Protocols

The following are detailed, generalized methodologies for acquiring NMR and IR spectra of **sulfanilic acid monohydrate**.

NMR Spectroscopy Protocol

Objective: To obtain high-resolution ^1H and ^{13}C NMR spectra of **sulfanilic acid monohydrate**.

Materials and Equipment:

- **Sulfanilic acid monohydrate** sample
- Deuterated solvent (e.g., D_2O or DMSO-d6)
- NMR tube (5 mm) and cap

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- Pasteur pipette and glass wool
- Vortex mixer
- NMR spectrometer (e.g., 400 MHz or 500 MHz)

Procedure:

- Sample Preparation:
  - For ^{1}H NMR, weigh approximately 5-25 mg of **sulfanilic acid monohydrate**.[3] For ^{13}C NMR, a larger sample of 50-100 mg is recommended.[3]
  - Transfer the sample to a small vial.
  - Add approximately 0.6-0.7 mL of the chosen deuterated solvent (e.g., D_2O or DMSO-d6).[3]
  - Vortex the vial until the sample is completely dissolved. Gentle heating may be applied if necessary to aid dissolution, particularly with DMSO-d6.
  - Filter the solution into a clean, dry 5 mm NMR tube using a Pasteur pipette with a small plug of glass wool to remove any particulate matter.[4] The final volume in the NMR tube should be approximately 4 cm in height.
  - Cap the NMR tube.
- Data Acquisition:
  - Insert the NMR tube into a spinner turbine and adjust its position using a depth gauge.
  - Wipe the outside of the NMR tube before inserting it into the NMR spectrometer.
  - Place the sample in the spectrometer's autosampler or manually insert it into the magnet.
  - Set up the experiment in the spectrometer's software. This includes defining the solvent, the type of experiment (^{1}H, ^{13}C), and other parameters such as the number of scans, relaxation delay, and spectral width.

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- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve a homogeneous field and good spectral resolution.
- Acquire the spectrum. For ^{1}H NMR, this typically takes a few minutes. For ^{13}C NMR, acquisition can take from 20 minutes to over an hour.

- Data Processing:
  - Apply Fourier transformation to the acquired free induction decay (FID).
  - Phase the spectrum to obtain a flat baseline.
  - Calibrate the chemical shift axis. For D_2O, the residual HDO peak can be used as a reference. For DMSO-d6, the residual solvent peak at ~2.50 ppm is used.
  - Integrate the peaks in the ^{1}H spectrum to determine the relative number of protons.
  - Analyze the chemical shifts, multiplicities, and coupling constants to assign the peaks to the respective nuclei in the molecule.

FT-IR Spectroscopy Protocol

Objective: To obtain a high-quality FT-IR spectrum of solid **sulfanilic acid monohydrate**. The KBr pellet method is described here.

Materials and Equipment:

- **Sulfanilic acid monohydrate** sample
- Spectroscopic grade potassium bromide (KBr), dried
- Agate mortar and pestle
- Pellet press with die set
- FT-IR spectrometer

Procedure:

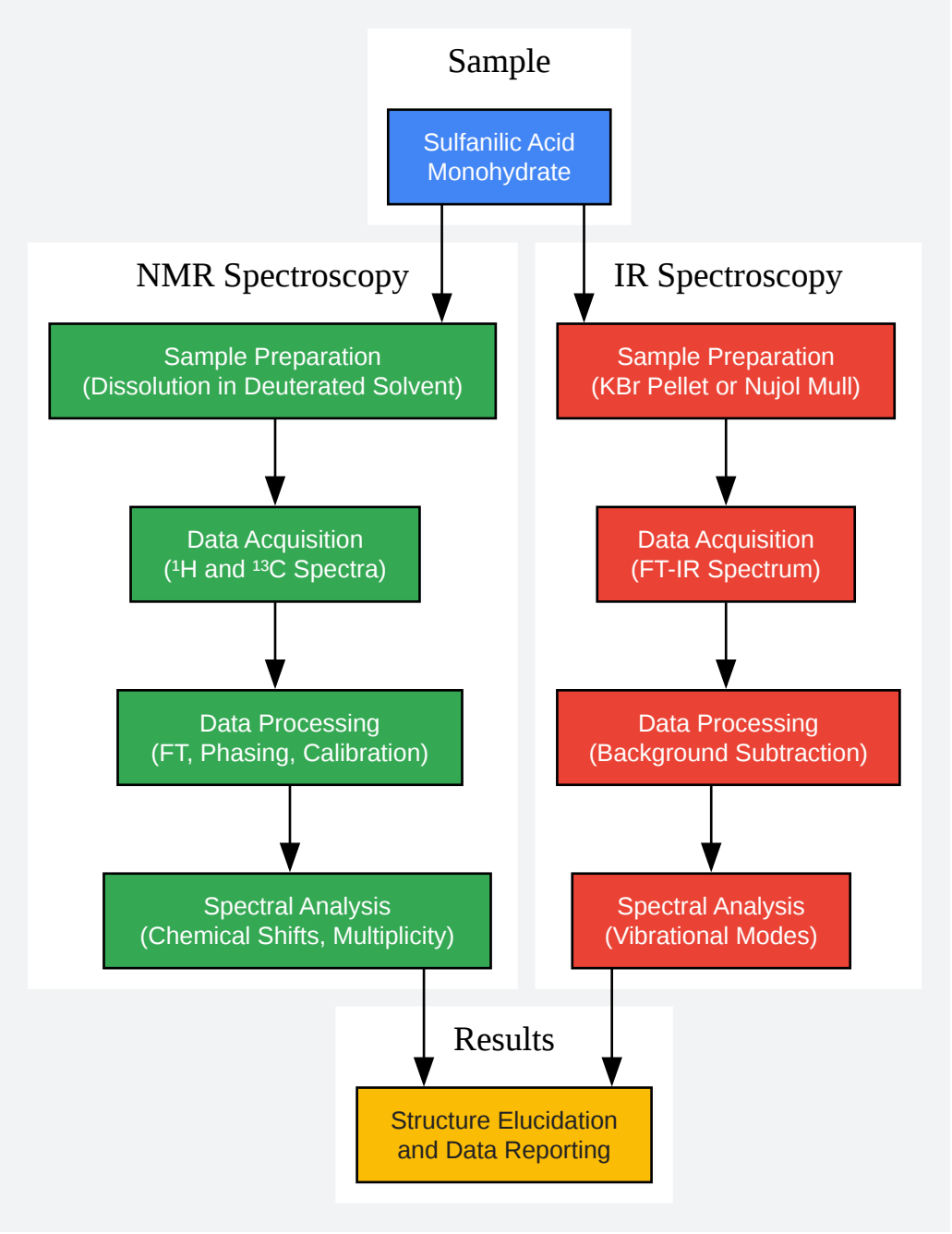
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- Sample Preparation (KBr Pellet):
  - Take approximately 1-2 mg of the **sulfanilic acid monohydrate** sample and about 100-200 mg of dry KBr.
  - Grind the KBr in an agate mortar to a fine powder.
  - Add the **sulfanilic acid monohydrate** to the KBr in the mortar and mix thoroughly by grinding until a homogeneous mixture is obtained.
  - Place a portion of the mixture into the die of a pellet press.
  - Press the powder under high pressure (typically 8-10 tons) for several minutes to form a transparent or translucent pellet.
- Data Acquisition:
  - Place the KBr pellet in the sample holder of the FT-IR spectrometer.
  - Acquire a background spectrum of the empty sample compartment. This will be automatically subtracted from the sample spectrum.
  - Acquire the sample spectrum. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio. The spectrum is usually recorded in the range of 4000-400 cm^{-1}.
- Data Processing and Analysis:
  - The resulting spectrum will be a plot of transmittance or absorbance versus wavenumber (cm^{-1}).
  - Identify the major absorption bands and compare their positions and shapes to known correlation charts to identify the functional groups present in the molecule.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of **sulfanilic acid monohydrate**.

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Caption: Workflow for Spectroscopic Analysis.

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